

Sodium Sarcosinate: A Comprehensive Technical Guide to its Chemical Structure and Functional Groups

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Compound of Interest

Compound Name: Sodium sarcosinate

Cat. No.: B128030

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Abstract

Sodium sarcosinate, the sodium salt of N-methylglycine, is a versatile molecule with significant applications across various scientific disciplines, including pharmaceutical development. Its unique chemical structure, featuring both a secondary amine and a carboxylate group, imparts specific physicochemical properties that render it a valuable building block in organic synthesis and a key component in formulation science. This technical guide provides an in-depth analysis of the chemical structure and functional groups of **sodium sarcosinate**, supported by quantitative data, detailed experimental protocols, and visualizations to facilitate a comprehensive understanding for researchers, scientists, and drug development professionals.

Chemical Structure and Functional Groups

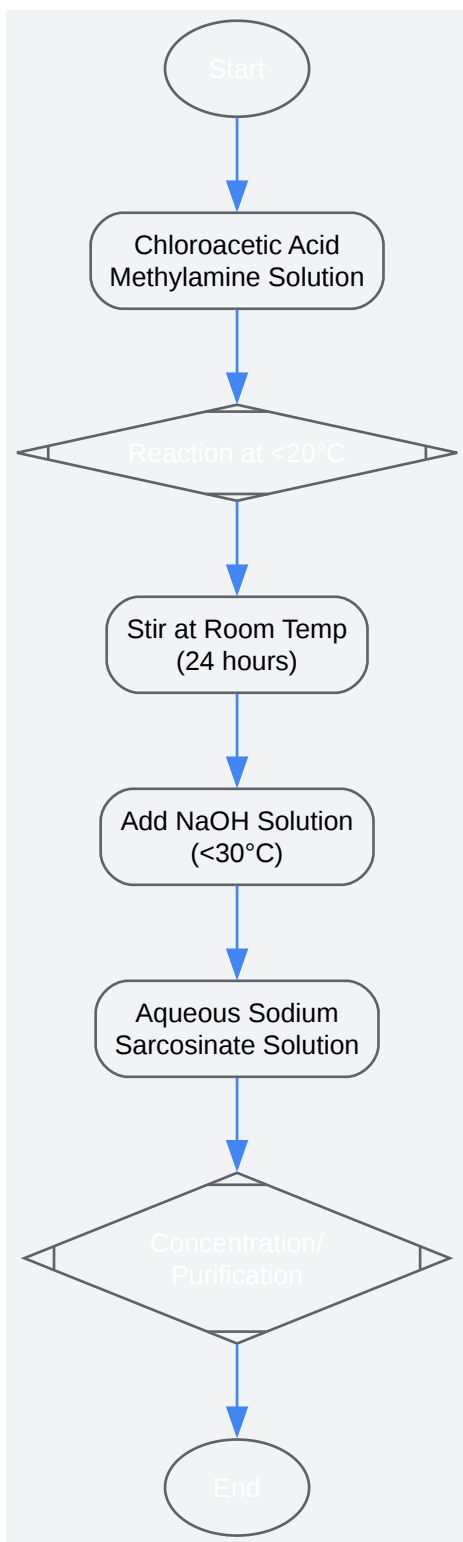
Sodium sarcosinate (IUPAC name: Sodium 2-(methylamino)acetate) is an N-methylated derivative of the amino acid glycine.^[1] Its chemical formula is $C_3H_6NNaO_2$.^[1] The molecule consists of a central carbon atom (the alpha-carbon) bonded to a hydrogen atom, a carboxylate group, and a methylamino group.

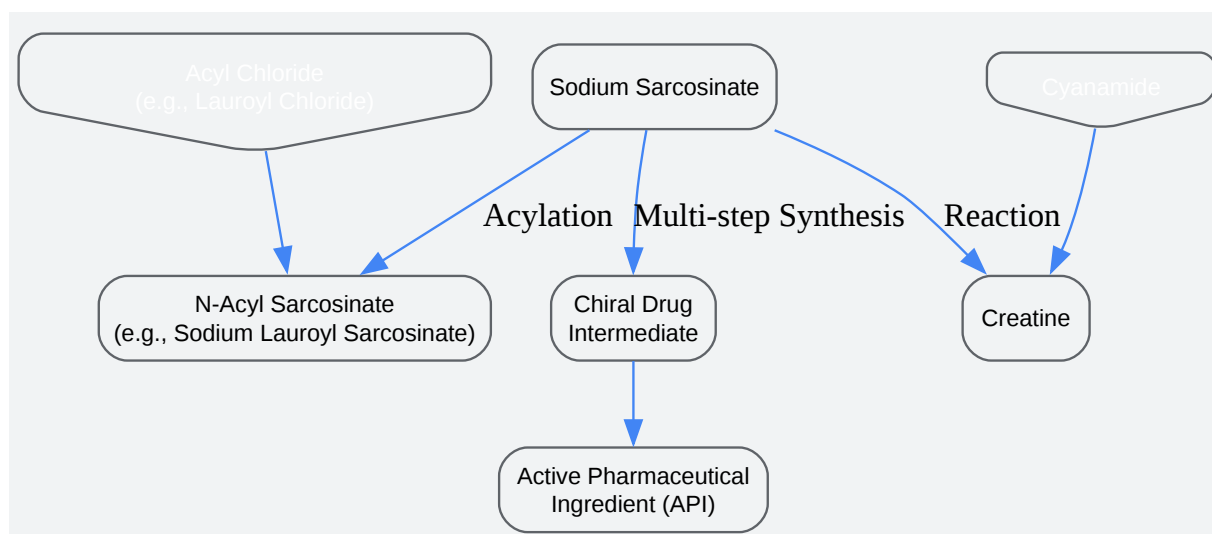
The two key functional groups that dictate the chemical behavior of **sodium sarcosinate** are:

- **Secondary Amine (-NH(CH₃)):** The nitrogen atom is bonded to the alpha-carbon and a methyl group. This secondary amine is a nucleophilic center and can participate in a variety of chemical reactions, making it a key site for molecular modifications. The presence of the methyl group sterically hinders the nitrogen to some extent compared to a primary amine.
- **Carboxylate Group (-COO⁻Na⁺):** This is the conjugate base of a carboxylic acid, forming an ionic bond with a sodium ion. The carboxylate group is responsible for the compound's high water solubility and its anionic nature in solution.

The interplay of these two functional groups determines the molecule's reactivity, solubility, and its utility as a precursor in chemical synthesis.

Below is a diagram illustrating the chemical structure of **sodium sarcosinate** and highlighting its functional groups.





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References

- 1. Sodium Sarcosinate | C₃H₆NNaO₂ | CID 23667259 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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